

Personal protective equipment for handling 3(2H)-Pyridazinone, 6-(aminomethyl)-

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3(2H)-Pyridazinone, 6-(aminomethyl)-

Cat. No.: B1340707

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Essential Safety and Handling Guide for 3(2H)-Pyridazinone, 6-(aminomethyl)-

Disclaimer: A specific Safety Data Sheet (SDS) for **3(2H)-Pyridazinone, 6-(aminomethyl)-** was not available. The following information is extrapolated from the parent compound, 3(2H)-Pyridazinone, and other pyridazinone derivatives. Researchers should exercise extreme caution and consult with a qualified safety professional before handling this compound.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **3(2H)-Pyridazinone, 6-(aminomethyl)-**. The following procedures for handling, storage, and disposal are critical for ensuring laboratory safety.

Hazard Identification and Personal Protective Equipment (PPE)

Based on data for 3(2H)-Pyridazinone, this class of compounds is classified as harmful and an irritant.^{[1][2]}

GHS Hazard Statements:

- H302: Harmful if swallowed.^[2]

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Skin Protection	Handle with impervious gloves. Immediately change contaminated clothing. Apply preventive skin protection.[2]
Respiratory Protection	Use only outdoors or in a well-ventilated area.[2] [3] If engineering controls do not maintain airborne concentrations below recommended exposure limits, an approved respirator should be worn.
Body Protection	Wear protective clothing to prevent skin contact. [3]

Quantitative Safety Data for 3(2H)-Pyridazinone (Parent Compound)

The following data pertains to the parent compound, 3(2H)-Pyridazinone. Data for **3(2H)-Pyridazinone, 6-(aminomethyl)-** is not available.

Property	Value	Source
Molecular Formula	C4H4N2O	PubChem
Molecular Weight	96.09 g/mol	PubChem
Occupational Exposure Limits	No data available	

Operational and Disposal Plans

Handling and Storage:

- Wash face, hands, and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[2]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[2][3]
- Store in a well-ventilated place.[3] Keep the container tightly closed.[3]
- Incompatible materials include strong oxidizing agents and strong acids.[3]

First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
[2]
- If on Skin: Wash with plenty of soap and water.[2][3] If skin irritation occurs, get medical advice/attention.[3]
- If Inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing.
[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3] If eye irritation persists, get medical advice/attention.[3]

Disposal:

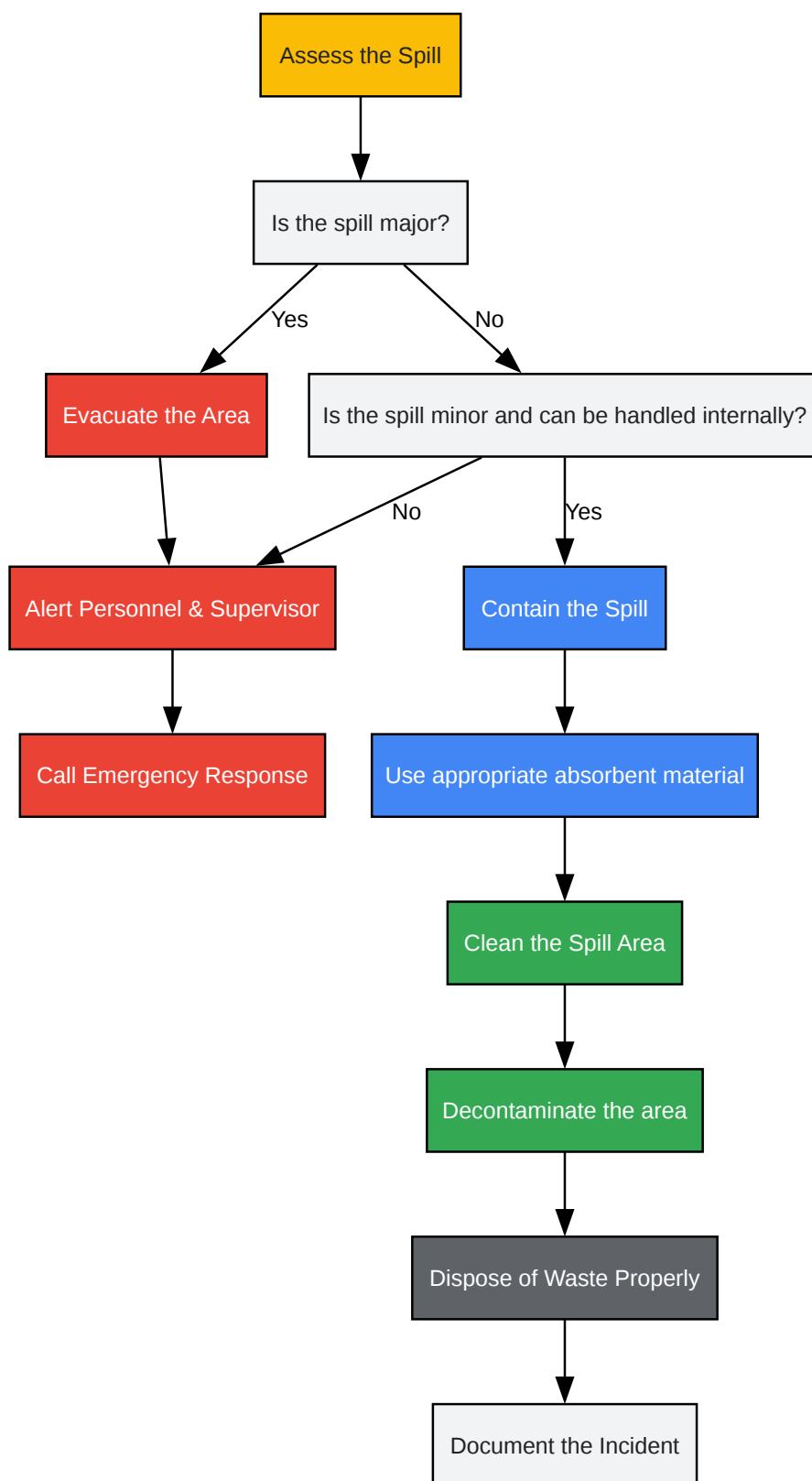
- Dispose of contents/container to an approved waste disposal plant.[3] Do not let the product enter drains.[2]

Experimental Protocol: General Handling of Pyridazinone Compounds

- Preparation: Before handling the compound, ensure all necessary PPE is worn correctly. Work in a well-ventilated area, preferably within a chemical fume hood.[4] Ensure that an eyewash station and safety shower are close to the workstation location.[3]
- Weighing and Transfer: To minimize dust formation, carefully weigh the solid compound.[3] Use appropriate tools for transfer.
- Dissolving: When dissolving the compound, add it slowly to the solvent to avoid splashing.
- Reaction: During the reaction, maintain constant monitoring.
- Post-Reaction: After the experiment, decontaminate all surfaces and equipment.
- Waste Disposal: Dispose of all chemical waste in appropriately labeled containers according to institutional and local regulations.

Chemical Spill Workflow

The following diagram outlines the procedural steps for responding to a chemical spill.



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- To cite this document: BenchChem. [Personal protective equipment for handling 3(2H)-Pyridazinone, 6-(aminomethyl)-]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1340707#personal-protective-equipment-for-handling-3-2h-pyridazinone-6-aminomethyl]

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